

MS2126 biological activity and function

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Compound of Interest

Compound Name: MS2126

Cat. No.: B1676851

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An In-depth Technical Guide to the Biological Activity and Function of **MS2126**

For Researchers, Scientists, and Drug Development Professionals

Abstract

MS2126 is a small molecule inhibitor targeting the protein-protein interaction between the tumor suppressor protein p53 and the CREB-binding protein (CREBBP), also known as CBP. By disrupting this interaction, **MS2126** modulates the p53 signaling pathway, a critical regulator of cell cycle arrest, apoptosis, and DNA damage repair. This technical guide provides a comprehensive overview of the biological activity and function of **MS2126**, including its mechanism of action, available data on its biological effects, and relevant experimental methodologies.

Introduction

The tumor suppressor p53 plays a pivotal role in maintaining genomic integrity. Its transcriptional activity is tightly regulated by post-translational modifications and interactions with coactivator proteins, including CREBBP and its paralog EP300 (p300). These coactivators are histone acetyltransferases (HATs) that acetylate p53, leading to its stabilization and activation in response to cellular stress, such as DNA damage. The interaction between p53 and the bromodomain of CREBBP is crucial for the recruitment of the transcriptional machinery to p53 target genes.

MS2126 has been identified as a non-BET (Bromodomain and Extra-Terminal domain) bromodomain inhibitor that specifically targets the interaction between p53 and CREBBP. Its

investigation provides a valuable tool for understanding the intricacies of p53 regulation and exploring potential therapeutic strategies that involve the modulation of this pathway.

Mechanism of Action

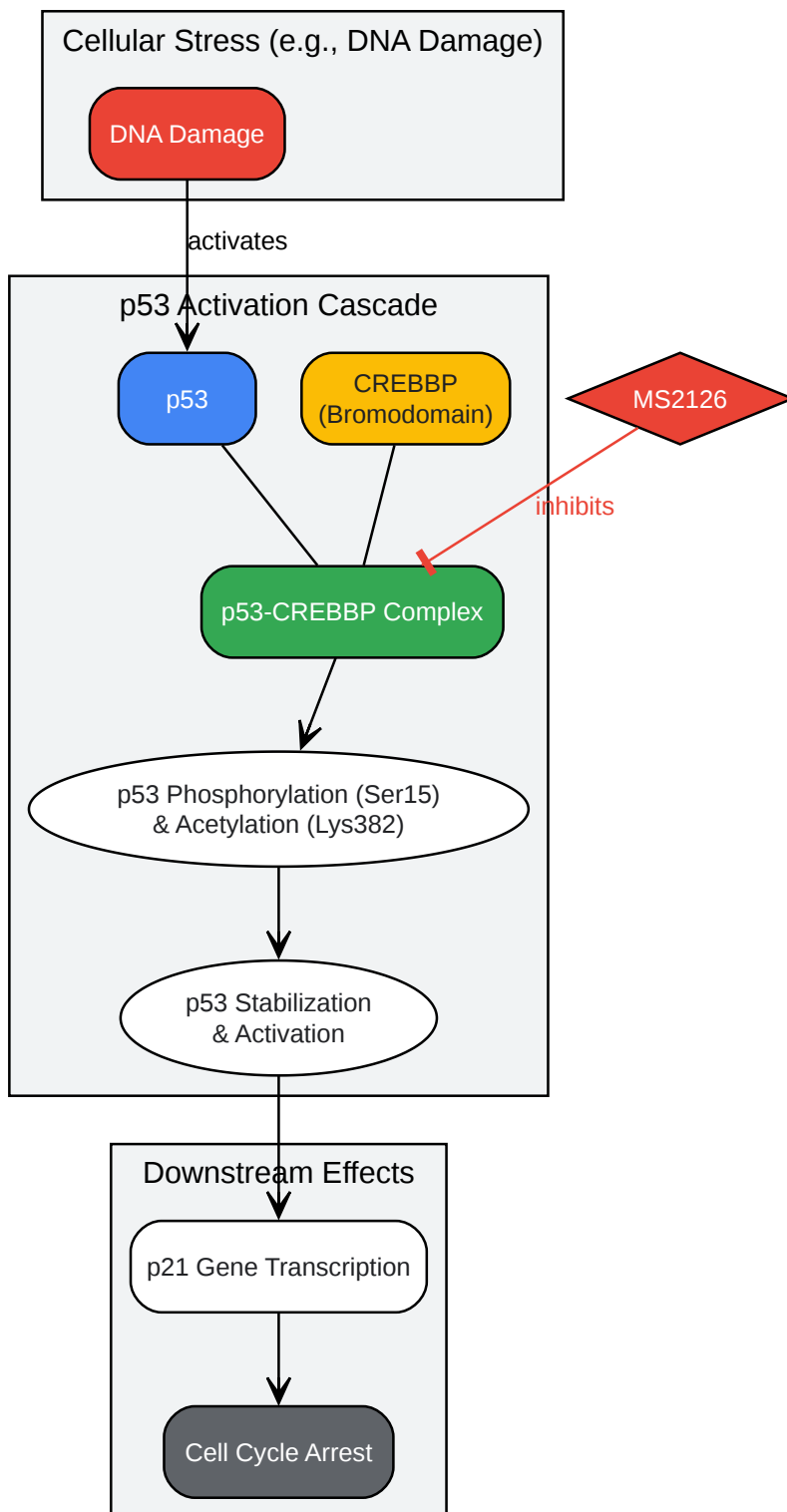
MS2126 functions by inhibiting the interaction between p53 and the transcriptional coactivator CREBBP. This disruption has downstream consequences on the post-translational modifications and stability of p53. Specifically, the reported mechanism of action involves:

- **Inhibition of p53-CREBBP Interaction:** **MS2126** directly interferes with the binding of p53 to CREBBP.
- **Reduction of p53 Phosphorylation and Acetylation:** By preventing the p53-CREBBP association, **MS2126** leads to a decrease in the phosphorylation of p53 at serine 15 (Ser15) and acetylation at lysine 382 (Lys382). These post-translational modifications are critical for p53 activation and stability.
- **Suppression of p53 Levels and Target Gene Expression:** The reduced phosphorylation and acetylation of p53 result in its destabilization and subsequent degradation. This leads to lower cellular levels of p53 and consequently, a decrease in the expression of its downstream target genes, such as the cyclin-dependent kinase inhibitor p21.

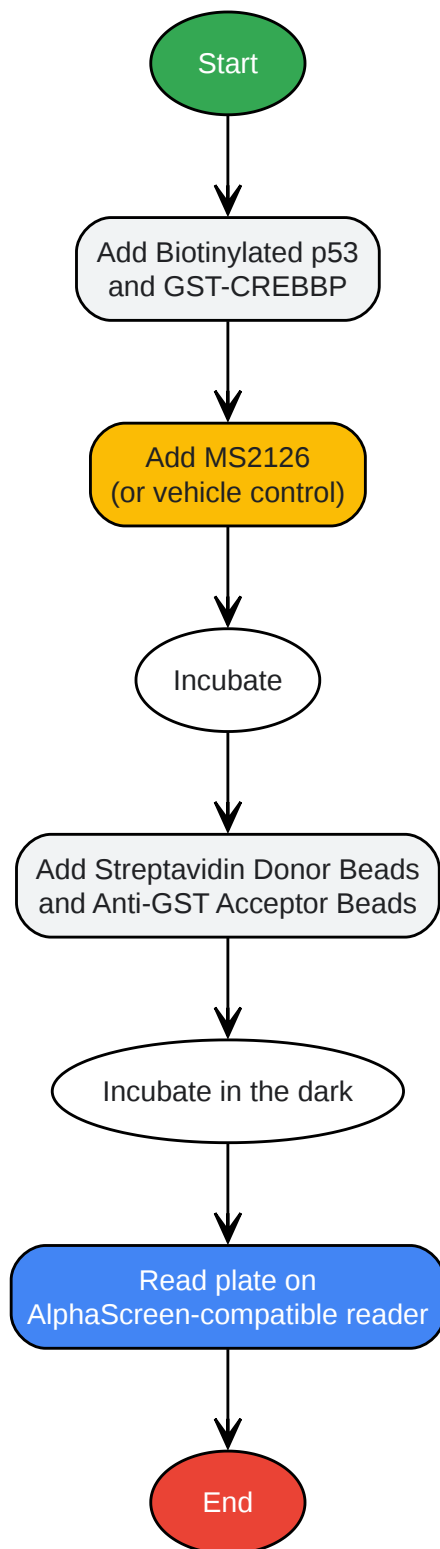
Signaling Pathway

The signaling pathway affected by **MS2126** is central to the cellular response to DNA damage. The following diagram illustrates the key interactions and the point of intervention for **MS2126**.

p53-CREBBP Signaling Pathway and MS2126 Inhibition



AlphaScreen Assay Workflow

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